

addressing bromperidol therapeutic drug monitoring challenges

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Compound Focus: Bromperidol

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Analytical Methods & Performance for Antipsychotic TDM

The following table summarizes evidence on analytical techniques for antipsychotic TDM, which is directly applicable to **Bromperidol**. Ultra-High Performance Liquid Chromatography–Tandem Mass Spectrometry (UHPLC–MS/MS) is identified as the most robust method [1].

Feature	UHPLC-MS/MS	Alternative/Complementary Techniques
Status	Gold standard; most robust and reliable method [1]	Automated immunoassay platforms (e.g., Alinity C) [1]
Key Advantages	High sensitivity and specificity; superior resolution; faster run times; ability to simultaneously quantify parent drug and active metabolites [1]	Easier to use and integrate into routine clinical workflows [1]
Key Limitations	Logistical barriers (e.g., cost, need for skilled personnel) [1]	May lack analytical specificity, especially for metabolite detection [1]

| **Sample Matrices** | **Plasma/Serum**: Highest reliability (recovery >90%, minimal matrix effects) [1] **Dried Blood Spots (DBS), Oral Fluid, Whole Blood**: Show greater variability but promising for decentralized care [1] | - |

Experimental Protocol: UHPLC-MS/MS for Antipsychotic TDM

While a specific protocol for **Bromperidol** was not detailed, the systematic review provides a general framework for methods deemed clinically applicable [1]. You can adapt this protocol for **Bromperidol** in your laboratory.

Systematic Review Methodology (Based on [1]): A systematic search of databases like PubMed, Scopus, and Web of Science was conducted for studies published between 2013 and 2024. The focus was on UHPLC-based quantification of antipsychotics in human clinical samples. Data was extracted on:

- **Analytical Parameters:** Precision, recovery, matrix effects, calibration curves, linearity, limits of detection (LOD) and quantification (LOQ), accuracy, and selectivity.
- **Sample Preparation:** Details of the procedures used for different biological matrices.
- **UHPLC Parameters:** Specifics of the chromatographic systems used.
- **Drugs & Metabolites:** The specific antipsychotics and their metabolites measured.

Quality Assessment: A customized checklist, based on international bioanalytical method validation guidelines (e.g., FDA, EMA), was used to evaluate the rigor of the included studies. This checklist covered [1]:

- **Study Design and Reporting:** Clarity of objectives and sample preparation details.
- **Reference Standards and Controls:** Use of certified materials.
- **Instrumentation and Method Parameters:** Detailed reporting of UHPLC-MS/MS systems.
- **Analytical Performance:** Assessment of calibration, sensitivity, accuracy, precision, etc.
- **Sample Analysis and Validation:** Use of real clinical samples and stability testing.
- **Data Reporting and Interpretation:** Transparency in presenting results and limitations.

Key Clinical Consideration: Prolactin Response

A specific study compared **Bromperidol** directly with Haloperidol, providing quantitative data on a critical side effect relevant to TDM.

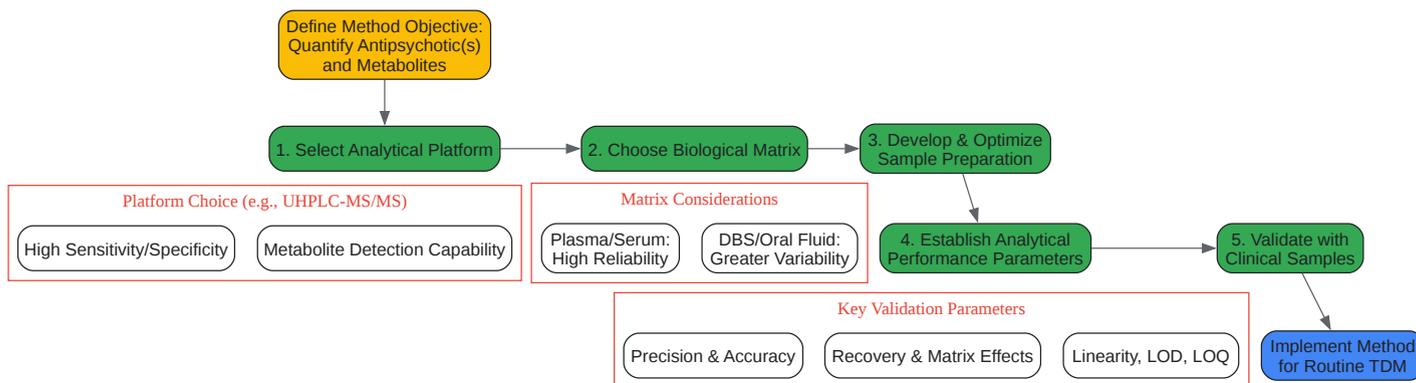
Comparative Prolactin Levels [2]:

Antipsychotic	Dosage	Prolactin Concentration (Median & Range)	Mean Plasma Drug Level
Bromperidol	12 mg/day	24 ng/mL (7 - 93 ng/mL)	8.7 ± 3.4 ng/mL
Haloperidol	12 mg/day	32 ng/mL (8 - 102 ng/mL)	10.5 ± 4.9 ng/mL

Finding: At the same milligram dose, **Bromperidol** treatment resulted in statistically significant ($P < .01$) but slightly lower plasma prolactin concentrations compared to Haloperidol in the same individuals [2]. This suggests a similar, though potentially marginally lower, risk for hyperprolactinemia-related adverse effects.

Visual Workflow: TDM Method Development & Validation

The following diagram outlines the key stages in developing and validating a TDM method based on the systematic review approach.



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References

1. UHPLC-MS/MS for Antipsychotic Drug Monitoring [pmc.ncbi.nlm.nih.gov]
2. Article Comparison of prolactin concentrations between ... [sciencedirect.com]

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